

Norgestrel-d5 mass spectrometry parameters

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Compound Focus: Norgestrel-d5

Cat. No.: S1817803

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Chemical Properties of Norgestrel-d5

The table below summarizes the basic chemical information for **Norgestrel-d5**, which is crucial for method development.

Property	Description
Chemical Name	(8R,9S,10R,13S,14S,17R)-13-(Ethyl-d5)-17-ethynyl-17-hydroxy-1,2,6,7,8,9,10,11,12,13,14,15,16,17-tetradecahydro-3H-cyclopenta[a]phenanthren-3-one [1]
Molecular Formula	$C_{21}H_{23}D_5O_2$ [1] [2]
Molecular Weight	317.5 g/mol [1]
CAS Number	2015995-56-7 [1]
Application	Used as an internal standard for analytical method development and validation, particularly for the quantification of Norgestrel in bioanalytical studies [1].

Related Analytical Methods for Progestogens

While specific parameters for **Norgestrel-d5** are unavailable, the following tables summarize key details from robust LC-MS/MS methods developed for progestogens, including levonorgestrel. You can use these as a reference for developing your own method for **Norgestrel-d5**.

Table 1: Instrumental Parameters from Validated Methods

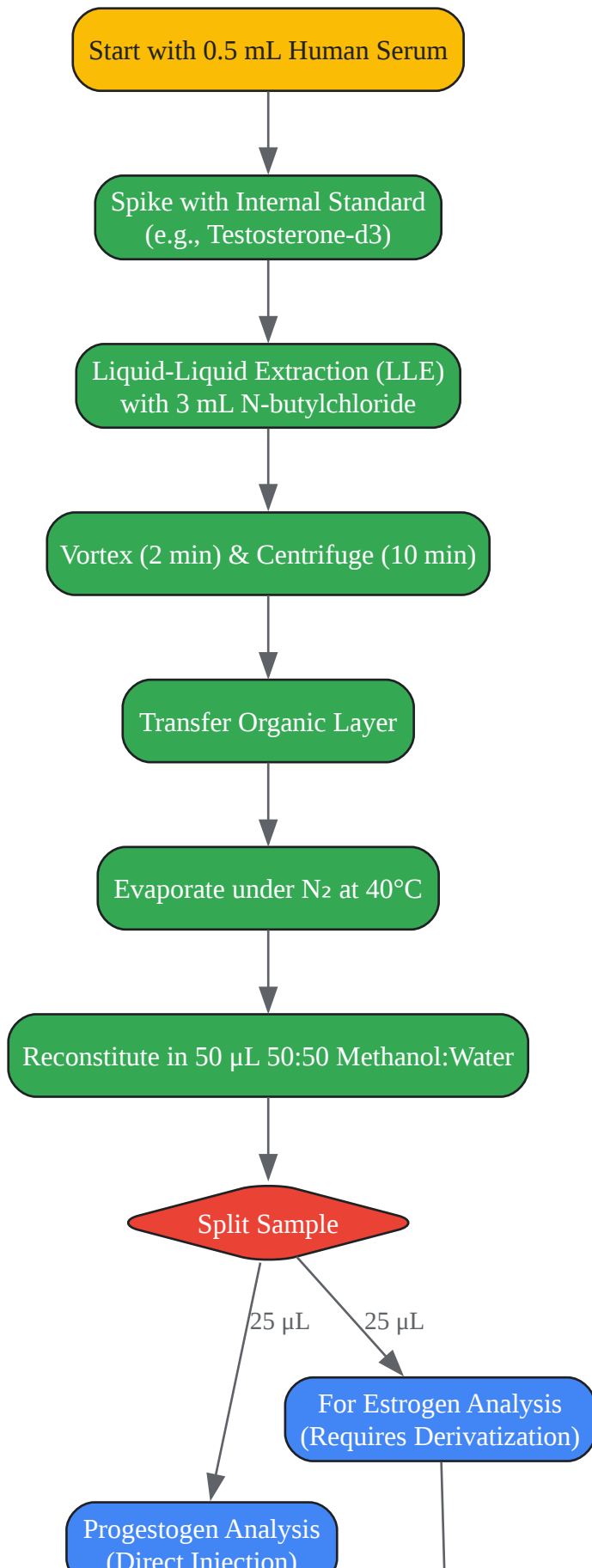
Method Aspect	Example 1: Multi-Analyte Progestin Panel [3]	Example 2: Sensitive UPLC-MS/MS Method [4] [5]
HPLC System	Shimadzu Nexera system [3]	Waters Acquity UPLC system [5]
Column	Raptor Biphenyl (50 x 2.1 mm, 2.7 µm) [3]	Waters UPLC BEH C18 (150 x 2.1 mm, 1.7 µm) [5]
Mobile Phase	A: 0.15 mM Ammonium Fluoride in Water; B: Methanol [3]	Information missing in provided excerpts
Ionization Mode	Positive ion mode for progestins [3]	Heated Electrospray Ionization (HESI) in positive mode [5]
Detection	Triple Quadrupole (Shimadzu LCMS-8050) with MRM [3]	Triple Quadrupole (Thermo Scientific TSQ Quantum Ultra) with SRM [5]

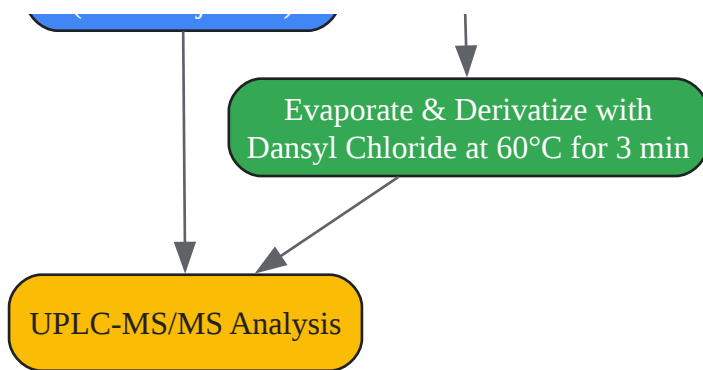
Table 2: Method Performance for Levonorgestrel and Related Compounds

Performance Metric	Example 1: Expanded Panel [3]	Example 2: Ultra-Sensitive IUD Study [6]	Example 3: HPLC-MS/MS Method [7]
Linear Range	0.009 to 10 ng/mL [3]	Up to 1.50 ng/mL [6]	0.2 to 50 ng/mL [7]
Lower Limit of Quantification (LLOQ)	0.009 ng/mL [3]	0.05 ng/mL [6]	0.2 ng/mL [7]
Precision (Imprecision)	Inter-assay Precision (%CV) < 4.4% [3]	< 8% [6]	Intra-assay < 10%; Inter-assay < 9% [7]

Detailed Experimental Protocol

Below is a generalized sample preparation and analysis protocol adapted from the UPLC-MS/MS method, which is a common approach for such analyses [5].





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Key Considerations for Method Development

- **Ionization Enhancement:** Estrogens often have poor ionization efficiency. The described method uses **dansyl chloride derivatization** to significantly improve sensitivity for estrogens, a technique that can be considered for other steroids if needed [4] [5].
- **Matrix Effects:** Using a stable isotope-labeled internal standard like **Norgestrel-d5** is the most effective way to correct for matrix effects and ensure quantitative accuracy [4] [6].
- **Method Robustness:** The referenced UPLC-MS/MS method demonstrated excellent long-term reproducibility over more than two years, which is critical for multi-year clinical trials. This was validated using external quality controls from a separate vendor [4] [5].

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To cite this document: Smolecule. [Norgestrel-d5 mass spectrometry parameters]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1817803#norgestrel-d5-mass-spectrometry-parameters]

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